"electrochemical behavior of different samarium compounds"

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Compound of Interest

Compound Name:	*Samarium(III) sulfate octahydrate*
CAS No.:	*13465-58-2*
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An In-Depth Comparative Guide to the Electrochemical Behavior of Different Samarium Compounds

Introduction: The Electrochemical Versatility of Samarium

Samarium, a lanthanide element, possesses a rich and multifaceted electrochemical profile, primarily centered around the accessible Sm(III)/Sm(II) redox couple. This characteristic makes samarium compounds powerful single-electron transfer (SET) reagents and versatile mediators in a host of electrochemical processes.[1] The reduction of the stable Sm(III) state to the potent Sm(II) reductant is a cornerstone of its application in organic synthesis, electrocatalysis, and materials science.[2] However, the electrochemical behavior—spanning redox potentials, reaction kinetics, and stability—is profoundly influenced by the compound's specific nature, including its ligands, solvent environment, and physical state.

This guide offers a comparative analysis of the electrochemical behavior of distinct classes of samarium compounds. We will explore the nuances of samarium halides, oxides, organometallics, and their performance in various electrolytes, providing researchers,

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scientists, and drug development professionals with a foundational understanding rooted in experimental data. The objective is to elucidate the structure-property relationships that govern their electrochemical performance, thereby enabling more informed selection and design of samarium-based systems for specific applications.

Comparative Analysis of Samarium Halides: Modulating Reductive Power

Samarium(II) halides, particularly samarium(II) iodide (SmI_2), are among the most important SET reagents in organic chemistry.[3] Their electrochemical properties, specifically their redox potentials, are critical determinants of their reactivity. The choice of the halide ligand (I^-, Br^-, Cl^-) and the presence of coordinating additives like water create a tunable platform for reductive chemistry.

Influence of the Halide Ligand

The nature of the halide ion directly impacts the redox potential of the Sm(III)/Sm(II) couple. Electrochemical studies, often conducted in tetrahydrofuran (THF), reveal a clear trend: the reducing power of the samarium(II) halide increases as the halide becomes a harder Lewis base ($Cl^- > Br^- > I^-$). This is reflected in their increasingly negative oxidation potentials.[4]

- Samarium(II) Iodide (SmI_2): As the most common reagent, SmI_2 has a moderately negative redox potential, making it a selective reductant.[3][5]
- Samarium(II) Bromide ($SmBr_2$) and Samarium(II) Chloride ($SmCl_2$): These compounds are significantly stronger reductants than SmI_2, as indicated by their more negative oxidation potentials.[4] This enhanced power allows them to reduce substrates that are inert to SmI_2.

The electrosynthesis of these halides can be efficiently achieved using a "sacrificial" samarium anode in the presence of the corresponding tetrabutylammonium halide salt, providing a clean, metal-additive-free method for their preparation.[4]

The Potentiating Effect of Water

The addition of co-solvents or additives dramatically alters the electrochemical landscape. Water, in particular, forms complexes with SmI_2 ($SmI_2(H_2O)n$), which are substantially more

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powerful reductants than anhydrous SmI_2.[6] Determination of the effective redox potential, by observing the reduction of a series of aromatic hydrocarbons, shows that the coordination of water can increase the reducing power of Sm(II) by more than 0.4 V.[3][7] This is a crucial insight, as the thermodynamic redox potential measured by conventional electrochemical methods does not fully capture the reactivity of these complexes in chemical reactions.[6] Interestingly, the amount of water is critical; complexes formed with large excesses of water (e.g., 500 equivalents) are less reactive than those prepared with a more moderate amount (e.g., 50 equivalents).[3]

Quantitative Data: Redox Potentials of Samarium(II) Halides

The following table summarizes the oxidation potentials for various samarium(II) halides, providing a clear comparison of their intrinsic reducing strengths.

Compound	Oxidation Potential (V vs. SCE) in THF	Reference(s)
SmI_2	-0.89	[4][6]
$SmBr_2$	-1.35	[4]
$SmCl_2$	-1.63	[4]
$Sm(OTf)_2$	Less negative than SmI_2	[4]
$SmI_2(H_2O)n$	Effective potential > -2.21	[3][6]

Electrocatalysis with Samarium(III) Precursors

A sustainable and increasingly explored approach to harnessing samarium's reductive power is through electrocatalysis, where the active Sm(II) species is generated in situ from a stable Sm(III) precursor, such as $SmCl_3$ or SmI_3.[2][8] This methodology circumvents the need for stoichiometric metallic reductants, mitigating waste and cost.[1][2]

The core principle involves the electrochemical reduction of Sm(III) to Sm(II) at the cathode. The electrogenerated Sm(II) then performs the desired chemical transformation (e.g., reductive coupling of carbonyls) before being oxidized back to Sm(III), which is then available for another

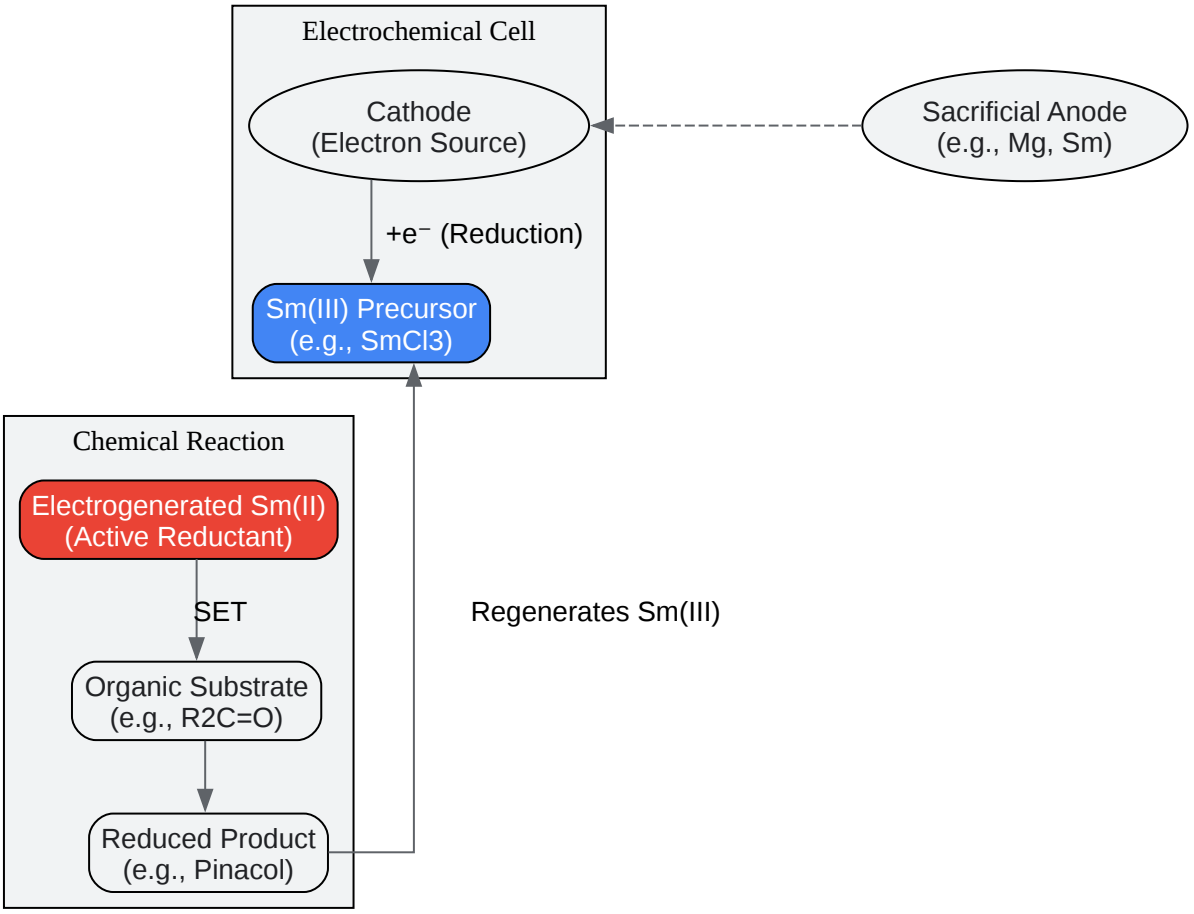
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reduction cycle.[2] The efficiency of this process can be influenced by the choice of anode material, with sacrificial anodes like magnesium or samarium itself often employed.[2][4]

This catalytic approach has been successfully applied to several key organic transformations:

- Pinacol Coupling: The reductive coupling of aldehydes and ketones to form 1,2-diols was one of the pioneering applications of samarium electrocatalysis.[2]
- Carboxylation of Halides: Electrogenerated Sm(II) can activate CO_2, facilitating the carboxylation of aryl and benzyl halides.[2]
- Nitrogen Reduction: In advanced applications, Sm(II)/Sm(III) cycling acts as an electron-transfer mediator in tandem with molybdenum complexes for the electrocatalytic reduction of dinitrogen (N_2) to ammonia (NH_3) at significantly lower overpotentials.[8][9][10]

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Caption: Catalytic cycle for Sm-mediated electrosynthesis.

Samarium Oxides and Metal-Organic Frameworks (MOFs)

Beyond molecular compounds, solid-state samarium materials exhibit distinct electrochemical properties that are leveraged in materials science, particularly in energy storage and sensing.

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- Samarium Oxides (Sm_2O_3): As a rare-earth oxide, Sm_2O_3 is a thermally stable, highly insoluble material.[11] While typically an electrical insulator, its properties change at the nanoscale and when incorporated into composite materials.[11] Nanoparticles of Sm_2O_3 have been used to modify reduced graphene oxide (rGO) electrodes, creating a novel electrochemical sensor for the sensitive detection of dopamine.[12] In this context, the Sm_2O_3 nanoparticles enhance the electrocatalytic activity towards the oxidation of dopamine.

- Mixed Perovskite Oxides: Samarium chromite ($SmCrO_3$) nanostructures have demonstrated significant potential as electrode materials for supercapacitors.[13] These materials exhibit pseudocapacitive behavior, storing charge through faradaic reactions at the electrode surface, and have shown excellent cycling stability.[13] Furthermore, samarium-doped ceria (SDC) is a well-known solid electrolyte for solid oxide fuel cells (SOFCs), where it facilitates ionic conductivity.[11][14]

- Samarium-Based MOFs: Metal-Organic Frameworks incorporating samarium ions (Sm-MOFs) are emerging as multifunctional materials. A novel Sm-MOF has been shown to act as an electrochemical sensor for the detection of o-nitrophenol in aqueous solutions, expanding the application of samarium complexes into multifunctional sensing platforms.[15][16]

Quantitative Data: Performance of Samarium-Based Materials

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Material	Application	Key Performance Metric	Reference(s)
$SmCrO_3$ Nanoparticles	Supercapacitor	Retains 93% capacitance after 1000 cycles	[13]
rGO/Sm_2O_3	Dopamine Sensor	Enhanced electrocatalytic activity	[12]
Sm-MOF	o-Nitrophenol Sensor	Demonstrated electrochemical sensing capability	[15][16]
$Ce_{0.8}Sm_{0.2}O_{2-\delta}$ (SDC)	SOFC Electrolyte	High ionic conductivity	[14]

Behavior in Non-Aqueous and Molten Salt Media

The highly negative reduction potential of samarium ions makes the direct electrodeposition of samarium metal from aqueous solutions practically impossible, as hydrogen evolution is the overwhelmingly favored reaction.[17][18] Consequently, the study of samarium electrochemistry in non-aqueous solvents, such as ionic liquids and molten salts, is crucial for applications like electroplating and metal recovery.[17][19]

In these media, the reduction of Sm(III) often proceeds in a two-step mechanism:

- $Sm(III) + e^- \rightleftharpoons Sm(II)$: A quasi-reversible, one-electron reduction to the divalent state.[19][20]
- $Sm(II) + 2e^- \rightarrow Sm(0)$: A subsequent reduction to the metallic state.

Cyclic voltammetry studies in molten LiCl-KCl and various ionic liquids have been used to characterize these steps and determine key thermodynamic and kinetic parameters, such as diffusion coefficients and formal redox potentials.[20][21][22] These studies are essential for designing and optimizing high-temperature electrometallurgical processes for rare-earth element recycling.[22]

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Experimental Protocols: Characterizing Samarium Compounds

To ensure scientific integrity, the characterization of samarium compounds relies on standardized electrochemical techniques. Here, we detail the protocols for two fundamental methods.

Protocol 1: Cyclic Voltammetry (CV) for Redox Potential Determination

Objective: To determine the formal redox potential ($E^{\circ\prime}$) of the Sm(III)/Sm(II) couple for a given samarium compound.

Causality: CV is the premier technique for probing the redox behavior of electroactive species.[23] By sweeping the potential and measuring the resulting current, we can identify the potentials at which oxidation and reduction occur. The choice of a non-aqueous, aprotic solvent like THF or acetonitrile is critical to avoid the interfering hydrogen evolution reaction that plagues aqueous systems.[24] A three-electrode setup is standard, as it allows for precise control of the working electrode potential relative to a stable reference electrode.

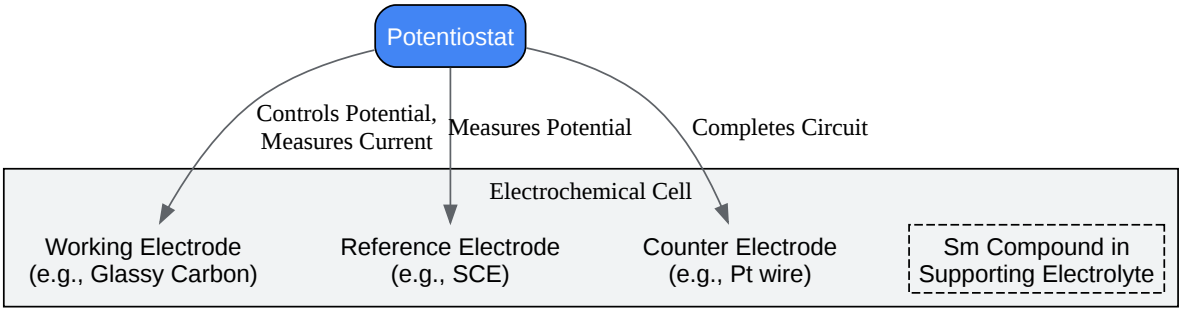
Methodology:

- Cell Preparation: Assemble a three-electrode electrochemical cell.
  - Working Electrode: Glassy carbon or platinum disk electrode. Polished to a mirror finish with alumina slurry, then sonicated in ethanol and deionized water.
  - Reference Electrode: Saturated Calomel Electrode (SCE) or a silver/silver ion (Ag/Ag^+) quasi-reference electrode.
  - Counter (Auxiliary) Electrode: Platinum wire or graphite rod.
- Electrolyte Preparation: Prepare a solution of the supporting electrolyte (e.g., 0.1 M tetrabutylammonium hexafluorophosphate, $TBAPF_6$) in anhydrous, deoxygenated THF. The supporting electrolyte is essential to minimize solution resistance and ensure charge transport.

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- Deoxygenation: Purge the electrolyte solution with an inert gas (high-purity argon or nitrogen) for at least 15-20 minutes to remove dissolved oxygen, which can interfere with the measurement. Maintain an inert atmosphere over the solution throughout the experiment.
- Background Scan: Record a cyclic voltammogram of the supporting electrolyte solution alone to establish the potential window where no background reactions occur.
- Sample Analysis: Add a known concentration (e.g., 1-5 mM) of the samarium compound to the cell. Allow it to dissolve completely under the inert atmosphere.
- Data Acquisition:
  - Set the potentiostat to sweep the potential. Start at a potential where no reaction is expected (e.g., 0.0 V vs. SCE), sweep towards negative potentials (e.g., to -2.0 V) to observe the Sm(III) → Sm(II) reduction, and then reverse the scan back to the starting potential to observe the Sm(II) → Sm(III) oxidation.
  - Perform scans at various scan rates (e.g., 25, 50, 100, 200 mV/s).
- Data Analysis:
  - Identify the cathodic peak potential (Epc) for the reduction and the anodic peak potential (Epa) for the oxidation.
  - Calculate the formal redox potential as $E^{\circ\prime} = (E_{pa} + E_{pc}) / 2$.
  - The peak separation ($\Delta E_p = |E_{pa} - E_{pc}|$) provides information about the reversibility of the redox process. For a reversible one-electron process, ΔE_p should be close to 59 mV at room temperature.

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Caption: A three-electrode setup for cyclic voltammetry.

Protocol 2: Electrochemical Impedance Spectroscopy (EIS) for Interfacial Analysis

Objective: To characterize the interfacial properties of an electrode modified with a samarium compound (e.g., Sm_2O_3 for a sensor).

Causality: EIS is a powerful non-destructive technique for probing the complex resistance and capacitance at an electrode-electrolyte interface.[25][26] By applying a small AC potential perturbation over a wide frequency range, we can model the interface as an equivalent electrical circuit. This allows for the separation and quantification of processes like charge transfer resistance (related to reaction kinetics) and double-layer capacitance (related to the surface area and structure).

Methodology:

- Electrode Preparation: Prepare the working electrode as required (e.g., drop-cast a dispersion of rGO/Sm_2O_3 onto a glassy carbon electrode and let it dry).
- Cell Assembly: Assemble the same three-electrode cell as used for CV, using an appropriate electrolyte (e.g., a phosphate-buffered saline solution for biosensing applications).

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- Determine DC Potential: Run a cyclic voltammogram first to determine a suitable DC potential at which to hold the electrode during the EIS measurement. This is typically the formal potential of the redox probe being used or the open-circuit potential.
- EIS Measurement:
  - Set the potentiostat to the determined DC potential.
  - Apply a small amplitude AC potential (e.g., 5-10 mV).
  - Sweep the frequency over a wide range, for example, from 100 kHz down to 0.1 Hz.
  - The instrument measures the resulting AC current and phase shift.
- Data Analysis:
  - The data is typically presented as a Nyquist plot (plotting the imaginary part of impedance, -Z'', versus the real part, Z').
  - The high-frequency intercept on the real axis corresponds to the solution resistance (Rs).
  - A semicircle in the high-to-mid frequency range is characteristic of a charge-transfer process. The diameter of this semicircle corresponds to the charge-transfer resistance (Rct).
  - A line at low frequencies is characteristic of diffusion-limited processes.
  - Fit the data to an appropriate equivalent circuit model (e.g., a Randles circuit) to extract quantitative values for Rs, Rct, and other circuit elements.

Conclusion

The electrochemical behavior of samarium compounds is remarkably tunable, offering a broad spectrum of reducing strengths and functionalities. Simple inorganic halides provide a ladder of redox potentials, further amplified by coordinating solvents, making them precise tools for organic synthesis. The ability to electrochemically regenerate the active Sm(II) species from Sm(III) precursors has paved the way for catalytic systems that are both powerful and sustainable. In parallel, solid-state materials like samarium oxides and MOFs are expanding

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the horizon of samarium electrochemistry into sensors and energy storage devices. A thorough understanding of their electrochemical properties, gained through meticulous characterization using techniques like cyclic voltammetry and impedance spectroscopy, is paramount for unlocking their full potential in developing next-generation technologies.

References

- Szostak, M., & Procter, D. J. (2014). Determination of the Effective Redox Potentials of SmI2, SmBr2, SmCl2, and their Complexes with Water by Reduction of Aromatic Hydrocarbons. American Chemical Society.
- Zhang, Y., et al. (2025).
- Sahloul, K., et al. (2014). Efficient Electrosynthesis of SmCl2, SmBr2, and Sm(OTf)2 from a “Sacrificial” Samarium Anode: Effect of nBu4NPF6 on the Reactivity.
- Szostak, M., & Procter, D. J. (2014). Determination of the Effective Redox Potentials of SmI2, SmBr2, SmCl2, and their Complexes with Water by Reduction of Aromatic Hydrocarbons. Reduction of Anthracene and Stilbene by Samarium(II) Iodide–Water Complex.
- Peters, J. C., et al. (2025). Samarium as a Catalytic Electron-Transfer Mediator in Electrocatalytic Nitrogen Reduction to Ammonia. PMC.
- Szostak, M., & Procter, D. J. (2014). Determination of the Effective Redox Potentials of SmI2, SmBr2, SmCl2, and their Complexes with Water by Reduction of Aromatic Hydrocarbons. Reduction of Anthracene (-E1/2 = 1.98 V) and Stilbene.
- Li, Y., et al. (2021). Novel Multifunctional Samarium–Organic Framework for Fluorescence Sensing of Ag+, MnO4–, and Cimetidine and Electrochemical Sensing of o-Nitrophenol in Aqueous Solutions. PMC.
- Nishibayashi, Y., et al. (n.d.). Redox potentials of samarium compounds and terminal reductants in THF.
- Lantelme, F., et al. (2015). Cyclic voltammetry of samarium in the molten system FLiNaK - SmF3.
- Szostak, M., & Procter, D. J. (2014). Determination of the effective redox potentials of SmI_2, $SmBr_2$, $SmCl_2$, and their complexes with water by reduction of aromatic hydrocarbons. Reduction of anthracene and stilbene by samarium(II)
- Ganjali, M. R., et al. (2025). A Review of the Potentiometric Samarium Ion-Selective Sensors. Analytical and Bioanalytical Electrochemistry.
- Peters, J. C., et al. (2025). Samarium as a Catalytic Electron-Transfer Mediator in Electrocatalytic Nitrogen Reduction to Ammonia.
- Hilder, M., et al. (2025). Electrodeposition of Samarium Metal, Alloys, and Oxides: Advances in Aqueous and Non-Aqueous Electrolyte Systems. MDPI.

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- Manjum, S., et al. (n.d.). Electrochemical and spectroscopic investigation of samarium in a neutral ligand based-ionic liquid.
- Gupta, V. K., et al. (2004). Samarium (III) Selective Membrane Sensor Based on Tin (IV)
- Hilder, M., et al. (2025). Electrochemical Behavior of Samarium, Europium, and Ytterbium in Hydrophobic Room-Temperature Molten Salt Systems.
- Li, Y., et al. (2021). Novel Multifunctional Samarium–Organic Framework for Fluorescence Sensing of Ag+, MnO4–, and Cimetidine and Electrochemical Sensing of o-Nitrophenol in Aqueous Solutions.
- Hilder, M., et al. (2025). Electrochemical Behavior of Sm(III) and Electrodeposition of Samarium from 1-Butyl-1-Methylpyrrolidinium Dicyanamide Ionic Liquid.
- Beltran, F. (2023).
- Kumar, A., et al. (2025). Electrochemical investigations of rare earth orthochromite (SmCrO 3)
- Peters, J. C., et al. (2025). Samarium as a Catalytic Electron-Transfer Mediator in Electrocatalytic Nitrogen Reduction to Ammonia.
- Kim, D., et al. (2025). Microelectrode voltammetric analysis of samarium ions in LiCl–KCl eutectic molten salt.
- Van der Puyl, V., & Noël, T. (n.d.). Samarium and Ytterbium in Organic Electrosynthesis. Thieme E-Books & E-Journals.
- Ruiz, E. J., et al. (2006). Mechanism of the electrochemical deposition of samarium-based coatings.
- Smolenski, V. V., et al. (2021). Kinetic and Thermodynamic Properties of Samarium Chlorides Dissolved in Alkali Chloride Melts Obtained by Electrochemical Transient Techniques.
- Reyes-Málaga, C., et al. (2025). A New Electrochemical Sensor for Dopamine Detection Based on Reduced Graphene Oxide Modified with Samarium Oxide Nanoparticles.
- Al-Dhafian, A. S., et al. (2021). Synthesis of Samarium Cobalt Oxide Nanosheets and Nanoflowers on Nickel Foam via Electrochemical Route. Scientific.net.
- Van Hong, P., et al. (2021). Development of differential pulse voltammetric method for determining samarium (III) through electroanalytical study of the metal ion in acetonitrile using Box–Behnken design. PMC.
- Hilder, M., et al. (2026). Electrodeposition of Samarium Metal, Alloys, and Oxides: Advances in Aqueous and Non-Aqueous Electrolyte Systems.
- Wang, Y., et al. (2022).
- Evans, W. J., et al. (2022). Tetramethylcyclopentadienyl Samarium(II) Metallocene Chemistry: Isolation of a Bimetallic Sm(II)/Sm(II) Complex. MDPI.
- Hilder, M., et al. (2022). Samarium and Ytterbium in Organic Electrosynthesis.

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- Chen, X., et al. (2020). The influence of samarium (Sm) on the discharge and electrochemical behaviors of the magnesium alloy AZ80 as an anode for the Mg-air battery. UQ eSpace, The University of Queensland.
- American Elements. (n.d.). Samarium Oxide. AMERICAN ELEMENTS®.
- Lee, S., et al. (2018). Electrochemical Formation of Divalent Samarium Cation and Its Characteristics in LiCl–KCl Melt. Institute for Basic Science.
- Chen, X., et al. (2020). The influence of samarium (Sm) on the discharge and electrochemical behaviors of the magnesium alloy AZ80 as an anode for the Mg-air battery.
- Singh, R., et al. (2021). Electrical properties of praseodymium and samarium co-doped ceria electrolyte for low-temperature solid oxide fuel cell application.
- Nanoscience Instruments. (n.d.). Electrochemical Measurements: Cyclic Voltammetry. Nanoscience Instruments.
- Pohanka, M. (n.d.). Electrochemical Impedance Spectroscopy (EIS)
- Abdurakhman, I., et al. (2014). Energy resolved electrochemical impedance spectroscopy for electronic structure mapping in organic semiconductors. Applied Physics Letters, AIP Publishing.

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- 1. One moment, please... [apexmolecular.com]
- 2. oaepublish.com [oaepublish.com]
- 3. pubs.acs.org [pubs.acs.org]
- 4. pubs.acs.org [pubs.acs.org]
- 5. researchgate.net [researchgate.net]
- 6. pubs.acs.org [pubs.acs.org]
- 7. Determination of the effective redox potentials of SmI_2, $SmBr_2$, $SmCl_2$, and their complexes with water by reduction of aromatic hydrocarbons. Reduction of anthracene and stilbene by samarium(II) iodide-water complex - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. pubs.acs.org [pubs.acs.org]

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- 9. Samarium as a Catalytic Electron-Transfer Mediator in Electrocatalytic Nitrogen Reduction to Ammonia - PMC [pmc.ncbi.nlm.nih.gov]
- 10. pubs.acs.org [pubs.acs.org]
- 11. americanelements.com [americanelements.com]
- 12. pubs.acs.org [pubs.acs.org]
- 13. Electrochemical investigations of rare earth orthochromite (SmCrO3) nanosponges for energy storage application - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. researchgate.net [researchgate.net]
- 15. Novel Multifunctional Samarium–Organic Framework for Fluorescence Sensing of Ag+, MnO4–, and Cimetidine and Electrochemical Sensing of o-Nitrophenol in Aqueous Solutions - PMC [pmc.ncbi.nlm.nih.gov]
- 16. pubs.acs.org [pubs.acs.org]
- 17. Electrodeposition of Samarium Metal, Alloys, and Oxides: Advances in Aqueous and Non-Aqueous Electrolyte Systems | MDPI [mdpi.com]
- 18. researchgate.net [researchgate.net]
- 19. researchgate.net [researchgate.net]
- 20. researchgate.net [researchgate.net]
- 21. researchgate.net [researchgate.net]
- 22. researchgate.net [researchgate.net]
- 23. nanoscience.com [nanoscience.com]
- 24. Development of differential pulse voltammetric method for determining samarium (III) through electroanalytical study of the metal ion in acetonitrile using Box–Behnken design - PMC [pmc.ncbi.nlm.nih.gov]
- 25. Electrochemical Impedance Spectroscopy (EIS): Principles, Construction, and Biosensing Applications - PMC [pmc.ncbi.nlm.nih.gov]
- 26. pubs.aip.org [pubs.aip.org]

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